

Unraveling the Intended Application of SPPO13: A Clarification for Researchers

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Compound of Interest

Compound Name: SPPO13

Cat. No.: B3092710

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A comprehensive review of scientific and commercial literature reveals that the compound **SPPO13**, chemically known as 2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene, is not a substance for in vivo administration in animal models such as mice. Instead, **SPPO13** is a specialized organic material with established applications in the field of electronics, specifically in the development of Organic Light Emitting Diodes (OLEDs).

Our investigation into the existing body of research on **SPPO13** found no evidence of its use in biological systems, including any studies related to its administration, pharmacokinetics, or efficacy in mice. The primary application of **SPPO13** is as an electron transport layer (ETL) material and as a co-host in phosphorescent OLEDs.^[1] Its chemical structure, featuring a spirobifluorene core with diphenylphosphine oxide moieties, imparts specific electronic and photophysical properties that are highly effective for these electronic applications.

Given the absence of any data on the biological activity or in vivo use of **SPPO13**, it is not possible to create the requested detailed application notes, experimental protocols, or data tables for its administration in mice. The core requirements of the user's request, including methodologies for different administration routes (e.g., intravenous, intraperitoneal, oral), pharmacokinetic data, and signaling pathway diagrams, are predicated on **SPPO13** being a compound for biological or pharmaceutical research, which is not its current scientific application.

For the benefit of researchers, scientists, and drug development professionals, the following information clarifies the established identity and use of **SPPO13**.

Compound Identification and Primary Application

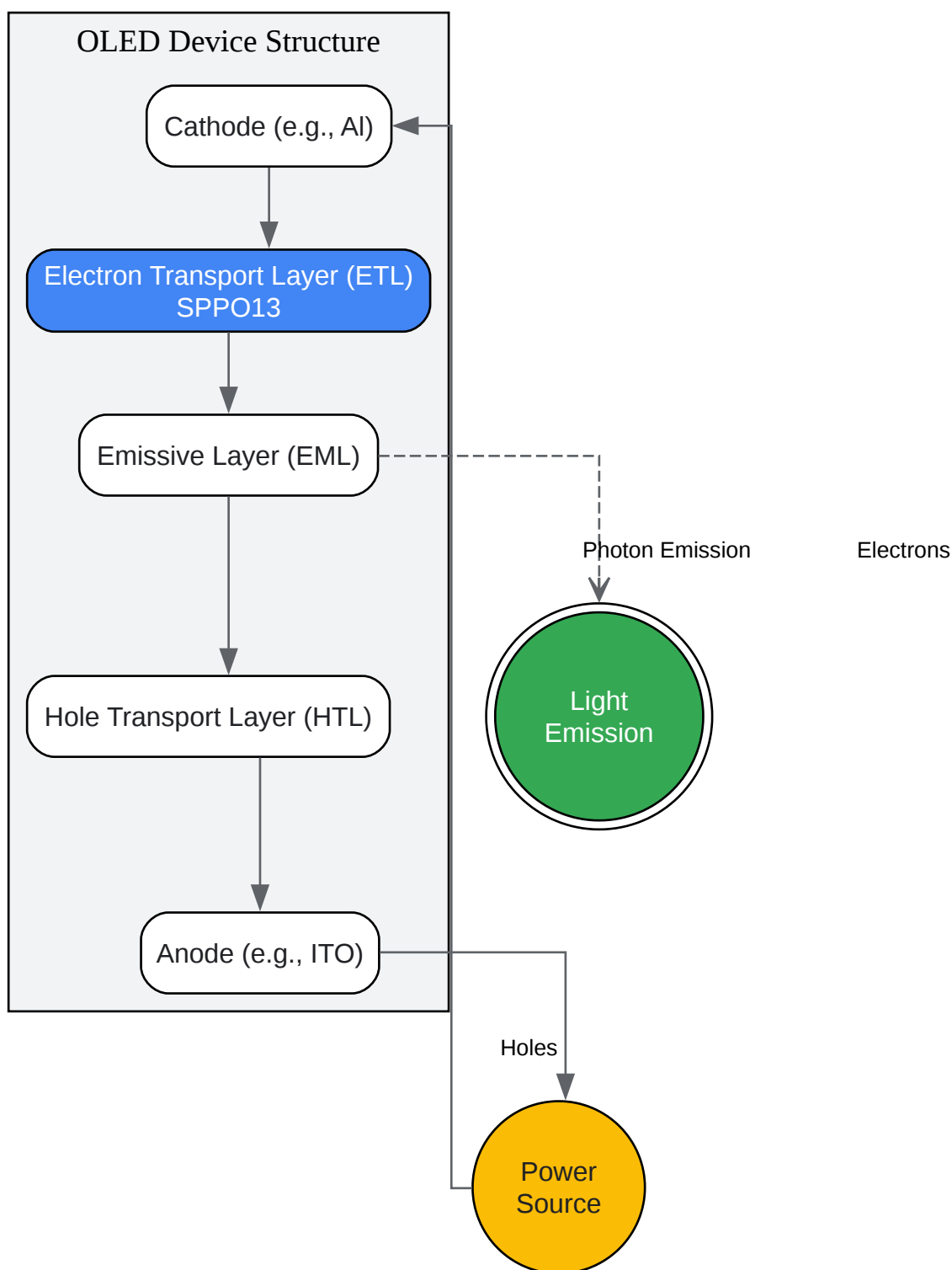
Identifier	Details
Common Name	SPPO13
Full Chemical Name	2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene
CAS Number	1234510-13-4
Primary Field of Use	Organic Electronics, Materials Science
Specific Application	Electron Transport Layer (ETL) and co-host material in Organic Light Emitting Diodes (OLEDs)

Clarification on Requested Information

Due to the nature of **SPPO13** as an organic electronic material, the following components of the original request cannot be fulfilled:

- Data Presentation on Administration Routes: No data exists for the administration of **SPPO13** to mice or any other biological model.
- Experimental Protocols: There are no established protocols for the in vivo administration of **SPPO13**.
- Signaling Pathway Diagrams: As **SPPO13** is not used in a biological context, there are no known signaling pathways associated with its function.

The following diagram illustrates the intended use of **SPPO13** in the context of an OLED device, which is its scientifically validated application.



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Diagram of **SPPO13**'s role in an OLED device.

In summary, **SPPO13** is a valuable material for the advancement of electronic display technologies. However, it is not a compound intended for or tested in biological systems. Researchers seeking compounds for in vivo studies in mice should consult databases and literature focused on pharmacology, toxicology, and drug development for appropriate candidates.

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References

- 1. ossila.com [ossila.com]
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